

2-Chloro-3,4-difluoroaniline material safety data sheet (MSDS)

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Compound of Interest

Compound Name: 2-Chloro-3,4-difluoroaniline

CAS No.: 36556-48-6

Cat. No.: B3028866

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An In-Depth Technical Guide to the Material Safety Data Sheet for **2-Chloro-3,4-difluoroaniline**

Introduction: A Scientist's Perspective on Chemical Safety

In the realm of drug discovery and chemical synthesis, the molecules we handle are merely tools. However, to wield these tools effectively and safely, we must possess an intimate understanding of their inherent properties and potential hazards. **2-Chloro-3,4-difluoroaniline** is a key building block in medicinal chemistry, but its utility is matched by a significant hazard profile that demands respect and meticulous handling. This guide moves beyond the standard checklist format of a Material Safety Data Sheet (MSDS). As scientists, we will dissect the "why" behind each safety recommendation, grounding our protocols in the physicochemical nature of the compound. This document serves as a technical whitepaper for the safe and effective utilization of **2-Chloro-3,4-difluoroaniline** in a research and development setting.

Section 1: Compound Identification and Physicochemical Profile

Understanding the physical and chemical properties of a substance is the foundation of a robust safety protocol. These parameters dictate its behavior under various conditions, from storage to reaction, and inform our risk assessment.

Chemical Identity

- IUPAC Name: **2-chloro-3,4-difluoroaniline**^[1]
- Synonyms: 2-Chloro-3,4-difluorobenzenamine^[1]
- CAS Number: 36556-48-6^{[1][2]}
- Molecular Formula: C₆H₄ClF₂N^[1]

Physicochemical Data Summary

The following table summarizes the key physical and chemical properties. These values are critical for predicting the substance's behavior, such as its potential to become airborne, its solubility in various solvents, and its stability.

Property	Value	Source
Molecular Weight	163.55 g/mol	^[1]
Appearance	Crystalline solid (typical for anilines)	Inferred from handling precautions
Melting Point	67 - 70 °C (153 - 158 °F)	^[3]
Boiling Point	232 °C (450 °F)	^[3]
Reactivity	Forms explosive mixtures with air on intense heating. ^[3]	^[3]

Section 2: Hazard Identification and Toxicological Assessment

2-Chloro-3,4-difluoroaniline is classified as a hazardous substance. The Globally Harmonized System (GHS) provides a clear picture of its primary threats to human health. The causality behind these classifications lies in the compound's ability to interact with biological systems upon exposure.

GHS Hazard Classification Summary

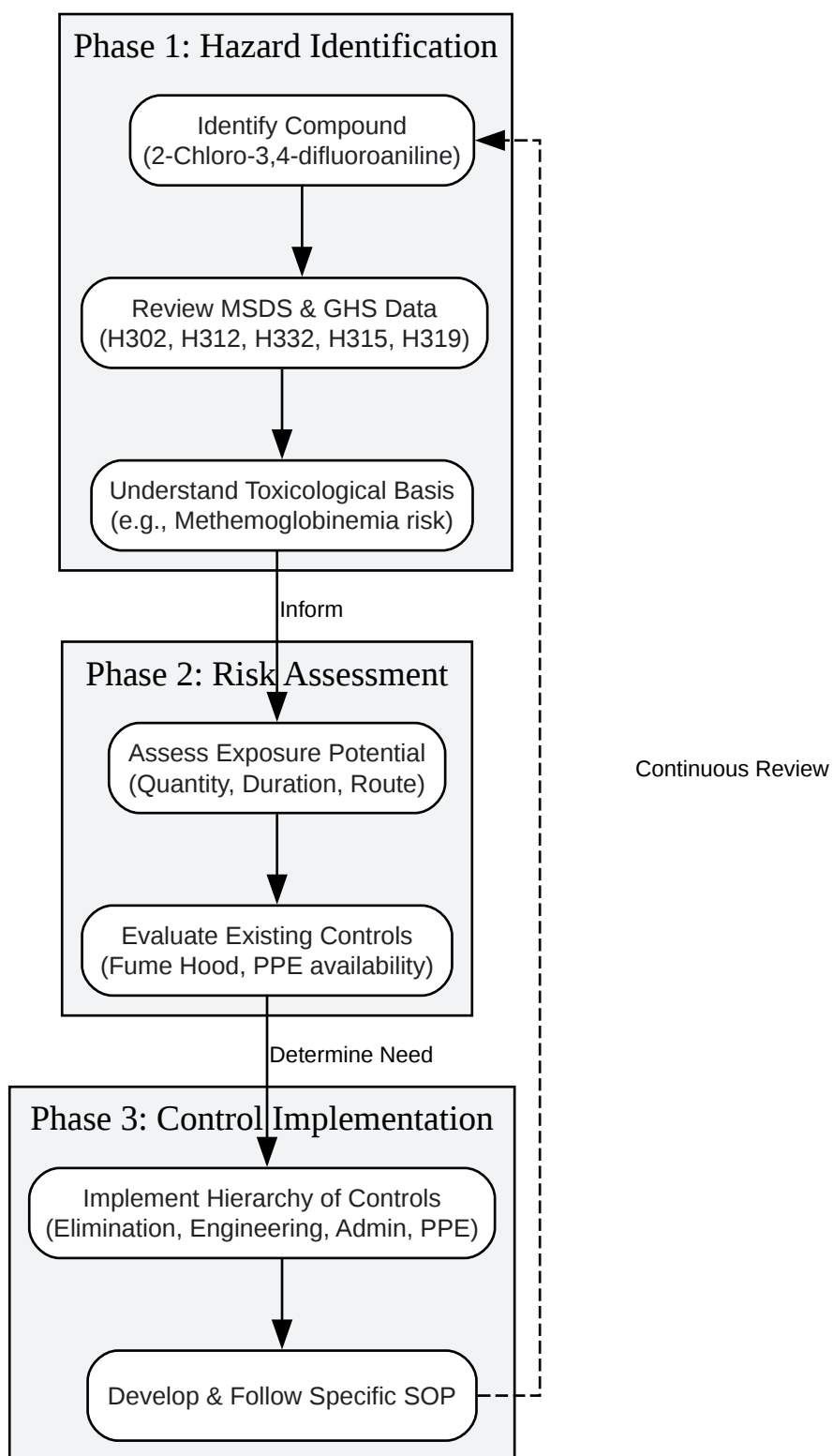
Hazard Class	Category	Hazard Statement	Source
Acute Toxicity, Oral	Category 4	H302: Harmful if swallowed	[1]
Acute Toxicity, Dermal	Category 4	H312: Harmful in contact with skin	[1]
Acute Toxicity, Inhalation	Category 4	H332: Harmful if inhaled	[1]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation	[1]
Serious Eye Damage/Irritation	Category 2A	H319: Causes serious eye irritation	[1]

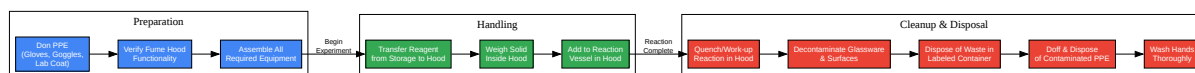
Toxicological Rationale

The toxicity of halogenated anilines is a well-documented field. Their mode of action often involves absorption into the bloodstream where they can induce methemoglobinemia, a condition where the iron in hemoglobin is oxidized, rendering it unable to transport oxygen effectively.[4][5] While specific data for **2-Chloro-3,4-difluoroaniline** is limited, this general mechanism for chloroanilines explains the systemic "harmful" classification across oral, dermal, and inhalation routes. The irritant effects on skin and eyes are due to the compound's chemical reactivity with epithelial tissues.

Hazard Assessment and Control Workflow

The following diagram illustrates the logical process a researcher should follow, from initial hazard identification to the implementation of control measures. This represents a self-validating system of safety.





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Caption: Standard Operating Procedure (SOP) workflow for handling **2-Chloro-3,4-difluoroaniline**.

Section 4: Emergency and First-Aid Procedures

In the event of accidental exposure, immediate and correct action is critical. All laboratory personnel must be familiar with these procedures and the location of safety equipment.

Step-by-Step First-Aid Measures

- Inhalation:
 - Immediately move the affected person to fresh air. [3][6] 2. If breathing is difficult or has stopped, trained personnel should provide artificial respiration. [3][7] 3. Call for immediate medical attention. [3]*
- * Skin Contact:
 - Immediately remove all contaminated clothing. [3] 2. Flush the affected skin area with large amounts of water for at least 15 minutes, using a safety shower if necessary. [3][7] 3. Seek immediate medical attention. [6]*
- * Eye Contact:
 - Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open to ensure complete irrigation. [7] 2. Remove contact lenses if present and easy to do. [7] 3. Call for immediate medical attention, preferably an ophthalmologist. *
- * Ingestion:
 - Do NOT induce vomiting. [8] 2. Rinse the mouth with water. [3] 3. If the person is conscious, have them drink one or two glasses of water. 4. Call a poison control center or

physician immediately. [3][8] Action Directive: In all cases of exposure, show the Safety Data Sheet to the attending medical professional. [3][6]

Section 5: Fire and Explosion Hazard Management

While not flammable in its solid state, **2-Chloro-3,4-difluoroaniline** is combustible and presents specific hazards in a fire.

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide. [9]* Specific Hazards:
 - The substance is combustible. [3] * Upon intense heating, vapors can form explosive mixtures with air. [3] * Hazardous combustion products include toxic fumes of nitrogen oxides (NO_x), carbon monoxide (CO), hydrogen chloride (HCl), and hydrogen fluoride (HF). [5][10]* Fire-Fighting Protocol:
 - Firefighters must wear self-contained breathing apparatus (SCBA) and full protective clothing to prevent contact with skin and eyes. [3][6] 2. Stay in the danger area only with appropriate protection. [3] 3. Use a water spray jet to suppress gases/vapors and cool unopened containers. [3] 4. Prevent fire-extinguishing water from entering surface water or groundwater systems. [3]

Section 6: Storage and Disposal

Proper storage is essential for maintaining the chemical's integrity and ensuring safety. Responsible disposal is a critical component of the laboratory workflow.

Storage Conditions

- Keep containers tightly closed in a dry, cool, and well-ventilated place. [3][7][10]* Store locked up or in an area accessible only to qualified and authorized personnel. [3]* Keep away from incompatible materials such as strong oxidizing agents and acids. [8] Waste Disposal
- Dispose of this substance and its container as hazardous waste. [5]* Do not allow the product to enter drains. [6]* All disposal must be conducted in accordance with local, state, and federal regulations. Contact a licensed professional waste disposal service. [8][11]

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